

4-(2-Chlorophenyl)-4-fluoropiperidine chemical structure and properties

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)-4-fluoropiperidine

CAS No.: 864829-98-1

Cat. No.: B8700980

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Technical Guide: 4-(2-Chlorophenyl)-4-fluoropiperidine

Part 1: Executive Summary

4-(2-Chlorophenyl)-4-fluoropiperidine (CAS: 1421160-44-2) is a specialized heterocyclic building block belonging to the 4-aryl-4-fluoropiperidine class.^[1] This scaffold is recognized in medicinal chemistry as a "privileged structure" due to its ability to modulate lipophilicity, metabolic stability, and receptor binding affinity in Central Nervous System (CNS) drug candidates.

Unlike its 4-hydroxy analogs (e.g., metabolites of haloperidol), the 4-fluoro substitution blocks metabolic oxidation at the C4 position, preventing the formation of potentially toxic pyridinium species while maintaining the steric bulk required for receptor pocket occupancy. The 2-chlorophenyl (ortho-chloro) moiety introduces specific steric constraints (atropisomerism potential) and electronic effects that differentiate it from the more common para-chloro analogs,

often enhancing selectivity for specific GPCR targets such as Sigma-1, NMDA, or Dopamine receptors.

Part 2: Chemical Structure & Identity[2][3][4]

The molecule features a piperidine ring with a quaternary carbon at position 4, substituted with both a fluorine atom and a 2-chlorophenyl ring.[1]

Table 1: Chemical Identity & Identifiers

Parameter	Detail
IUPAC Name	4-(2-Chlorophenyl)-4-fluoropiperidine
Common Name	4-(2-Chlorophenyl)-4-fluoropiperidine HCl (salt form)
CAS Number	1421160-44-2 (Hydrochloride salt)
Molecular Formula	C ₁₁ H ₁₃ ClFN (Free base) / C ₁₁ H ₁₄ Cl ₂ FN (HCl salt)
Molecular Weight	213.68 g/mol (Free base) / 250.14 g/mol (HCl salt)
SMILES	<chem>FC1(C2=CC=CC=C2Cl)CCNCC1</chem>
InChI Key	Unique identifier dependent on salt form (Verify via CAS)

Structural Analysis & Conformation

- Piperidine Ring:** Adopts a chair conformation. The bulky 4-(2-chlorophenyl) group typically prefers the equatorial position to minimize 1,3-diaxial interactions, placing the smaller fluorine atom in the axial position.
- Ortho-Chloro Effect:** The chlorine atom at the ortho position of the phenyl ring creates significant steric hindrance, restricting the rotation of the phenyl ring relative to the piperidine core. This restricted conformation can lock the pharmacophore into a bioactive shape, potentially increasing binding affinity for specific receptor pockets compared to the freely rotating 4-chlorophenyl analog.

- **Metabolic Blockade:** The C4-Fluorine atom has a high bond dissociation energy (C-F $\approx$ 116 kcal/mol), rendering the C4 position resistant to Cytochrome P450-mediated hydroxylation.

Part 3: Physicochemical Properties[2][11]

Understanding the physicochemical profile is critical for predicting ADME (Absorption, Distribution, Metabolism, Excretion) behavior.

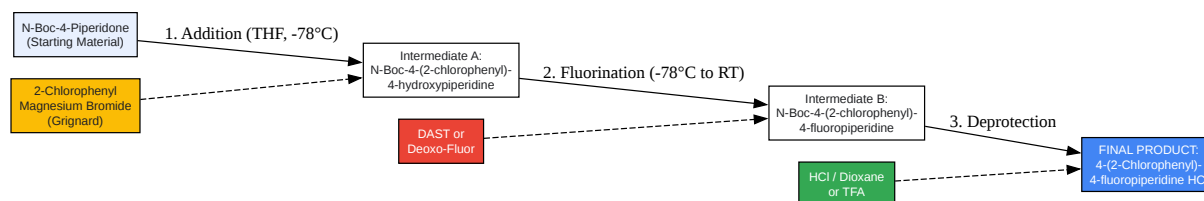
Table 2: Key Physicochemical Properties

Property	Value (Estimated/Experimental)	Relevance
LogP (Lipophilicity)	$\sim$ 2.5 - 2.9	Moderate lipophilicity suitable for CNS penetration (BBB crossing).
pKa (Piperidine NH)	$\sim$ 9.2 - 9.8	Highly basic; exists predominantly as a cation at physiological pH (7.4).
H-Bond Donors	1 (NH)	Critical for ionic interaction with receptor aspartate residues.
H-Bond Acceptors	1 (F)	Fluorine acts as a weak acceptor; modulates local electrostatics.
Solubility	High in DMSO, Methanol; Low in Water (Free base); High in Water (HCl salt)	Salt form preferred for formulation and biological assays.

Part 4: Synthesis & Manufacturing

The synthesis of **4-(2-chlorophenyl)-4-fluoropiperidine** requires a precise sequence to install the quaternary center and the fluorine atom. The most robust route utilizes a Grignard addition followed by Deoxofluorination.

Mechanism of Synthesis (DOT Diagram)



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Caption: Synthetic pathway for **4-(2-Chlorophenyl)-4-fluoropiperidine** via Grignard addition and Deoxofluorination.

Detailed Experimental Protocol

Step 1: Grignard Addition

- Setup: Flame-dry a 3-neck round bottom flask under Argon atmosphere.
- Reagents: Dissolve N-Boc-4-piperidone (1.0 eq) in anhydrous THF.
- Addition: Cool to -78°C. Slowly add 2-chlorophenylmagnesium bromide (1.2 eq, usually 1M in THF) dropwise to control the exotherm.
- Reaction: Stir at -78°C for 1 hour, then allow to warm to 0°C.
- Quench: Quench with saturated aqueous NH₄Cl. Extract with EtOAc.
- Result: Yields the tertiary alcohol intermediate (N-Boc-4-(2-chlorophenyl)-4-hydroxypiperidine).

Step 2: Deoxofluorination (Critical Step)

Note: This step is sensitive. Direct fluorination of tertiary alcohols can lead to elimination (alkene formation).

- Reagents: Dissolve Intermediate A in anhydrous DCM.

- Fluorinating Agent: Cool to -78°C . Add DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor (1.5 eq) dropwise.
- Process: Stir at low temperature for 1 hour, then warm to room temperature overnight.
- Safety: Quench carefully with saturated NaHCO_3 (gas evolution!).
- Purification: Silica gel chromatography is required to separate the fluoro-product from any elimination by-products (tetrahydropyridines).

Step 3: Deprotection

- Reagents: Dissolve Intermediate B in 1,4-Dioxane.
- Acid: Add 4M HCl in Dioxane (5-10 eq).
- Isolation: Stir at RT for 2-4 hours. The product often precipitates as the hydrochloride salt. Filter and wash with ether.

Part 5: Analytical Characterization

To validate the identity of the synthesized compound, the following spectral data should be obtained.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR ($\text{DMSO}-d_6$):
 - Aromatic Region: Multiplets at δ 7.2–7.6 ppm (4H) corresponding to the 2-chlorophenyl ring.
 - Piperidine Ring:
 - δ 3.0–3.4 ppm (4H, m, H-2/H-6 adjacent to Nitrogen).
 - δ 1.8–2.3 ppm (4H, m, H-3/H-5 adjacent to Quaternary center). Note: These will show complex splitting due to H-F coupling.
 - Amine: Broad singlet at δ 9.0–9.5 ppm (NH_2^+ in salt form).

- ^{19}F NMR:
 - Single peak expected around δ -130 to -160 ppm. The exact shift depends on the solvent and salt form.
 - Absence of this peak indicates failure of fluorination (e.g., elimination to alkene).

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization).
- Expected Mass: $[\text{M}+\text{H}]^+ = 214.08$ (for ^{35}Cl isotope).
- Isotope Pattern: Distinct 3:1 ratio of peaks at m/z 214 and 216 due to the Chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$).

Part 6: Safety & Handling

- Hazard Classification:
 - Acute Toxicity: Harmful if swallowed (H302).[\[2\]](#)[\[3\]](#)
 - Irritant: Causes skin irritation (H315) and serious eye irritation (H319).[\[2\]](#)[\[3\]](#)
 - Fluorine Safety: While the C-F bond is stable, combustion may release HF gas.
- Storage:
 - Store in a cool, dry place (2-8°C recommended).
 - Hygroscopic: Keep under inert gas (Argon/Nitrogen) if possible to prevent clumping of the HCl salt.

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